

# Personal protective equipment for handling 3-Fluoro-N-methylbenzylamine

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## Compound of Interest

Compound Name: 3-Fluoro-N-methylbenzylamine

Cat. No.: B151531

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## Essential Safety and Handling Guide for 3-Fluoro-N-methylbenzylamine

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **3-Fluoro-N-methylbenzylamine** (CAS No: 90389-84-7). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Hazard Identification and Classification

**3-Fluoro-N-methylbenzylamine** is a combustible liquid that causes severe skin burns and eye damage and is harmful if swallowed. It is crucial to handle this substance with appropriate care in a controlled laboratory environment.

Hazard Category	Details
GHS Pictograms	Corrosion, Exclamation mark
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage. <sup>[1]</sup> H302: Harmful if swallowed.H227: Combustible liquid.
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <sup>[2]</sup> P501: Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.<sup>[3]</sup> All PPE should be inspected before use and removed carefully after handling the chemical to avoid contamination.

PPE Category	Item	Specification
Eye & Face Protection	Safety Goggles & Face Shield	Wear chemical splash goggles that meet ANSI Z87.1 or European Standard EN166 standards.[4] A face shield (minimum 8-inch) should be worn over goggles where there is a risk of splashing.[3][4]
Hand Protection	Chemical-Resistant Gloves	Nitrile, neoprene, or PVC gloves are recommended.[4] Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat & Protective Clothing	A flame-resistant lab coat should be worn and kept fully buttoned.[4] Long pants and closed-toe shoes are required. [4] Choose body protection based on the amount and concentration of the substance at the workplace.[3]
Respiratory Protection	Respirator	Work should be conducted in a chemical fume hood.[5][6] If ventilation is inadequate or vapors are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter).[7]

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety.

## Engineering Controls and Storage

- Ventilation: Always handle **3-Fluoro-N-methylbenzylamine** inside a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)[\[6\]](#)
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[5\]](#)[\[7\]](#)
- Storage: Store containers in a cool, dry, and well-ventilated area, away from heat and ignition sources.[\[3\]](#)[\[5\]](#) Store locked up between 2-8°C.[\[2\]](#)[\[8\]](#)[\[9\]](#) Keep containers tightly sealed.[\[5\]](#)
- Incompatible Materials: Avoid contact with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide (CO<sub>2</sub>).[\[5\]](#)

## Step-by-Step Handling Procedure

- Preparation: Ensure all necessary PPE is donned correctly before handling. Confirm that safety equipment is accessible and operational.
- Handling: Conduct all transfers and manipulations within a chemical fume hood.[\[5\]](#)[\[6\]](#) Avoid breathing vapors or mists.[\[3\]](#)
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, and other sources of ignition.[\[3\]](#)[\[5\]](#)
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[\[5\]](#) Decontaminate all equipment and the work surface.
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[\[2\]](#)[\[5\]](#)

## Spill Response Plan

- Evacuate: Immediately evacuate personnel from the spill area.[\[3\]](#)
- Ventilate: Ensure the area is well-ventilated, preferably under a fume hood.
- Control Ignition: Remove all sources of ignition from the area.[\[3\]](#)[\[6\]](#)

- Containment: Wearing full PPE, contain the spill by soaking it up with an inert absorbent material such as sand, vermiculite, or dry chemical.[\[3\]](#)[\[7\]](#)
- Collection: Carefully collect the absorbed material into a suitable, labeled, and sealed container for hazardous waste disposal.[\[3\]](#)
- Decontamination: Clean the spill area thoroughly.
- Waste: Dispose of the collected waste through an approved hazardous waste disposal plant.[\[5\]](#)

## Waste Disposal Plan

- Chemical Waste: All waste containing **3-Fluoro-N-methylbenzylamine** must be collected in a designated, properly labeled hazardous waste container.[\[10\]](#) Never dispose of it down the drain or in regular trash.[\[3\]](#)
- Container Disposal: Empty containers retain product residue and can be dangerous.[\[7\]](#) The first rinse of an empty container must be collected and disposed of as hazardous waste.[\[10\]](#) After thorough rinsing and air-drying, obliterate or remove the label before disposing of the container as solid waste.[\[10\]](#)
- EHS Contact: Contact your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.[\[4\]](#)

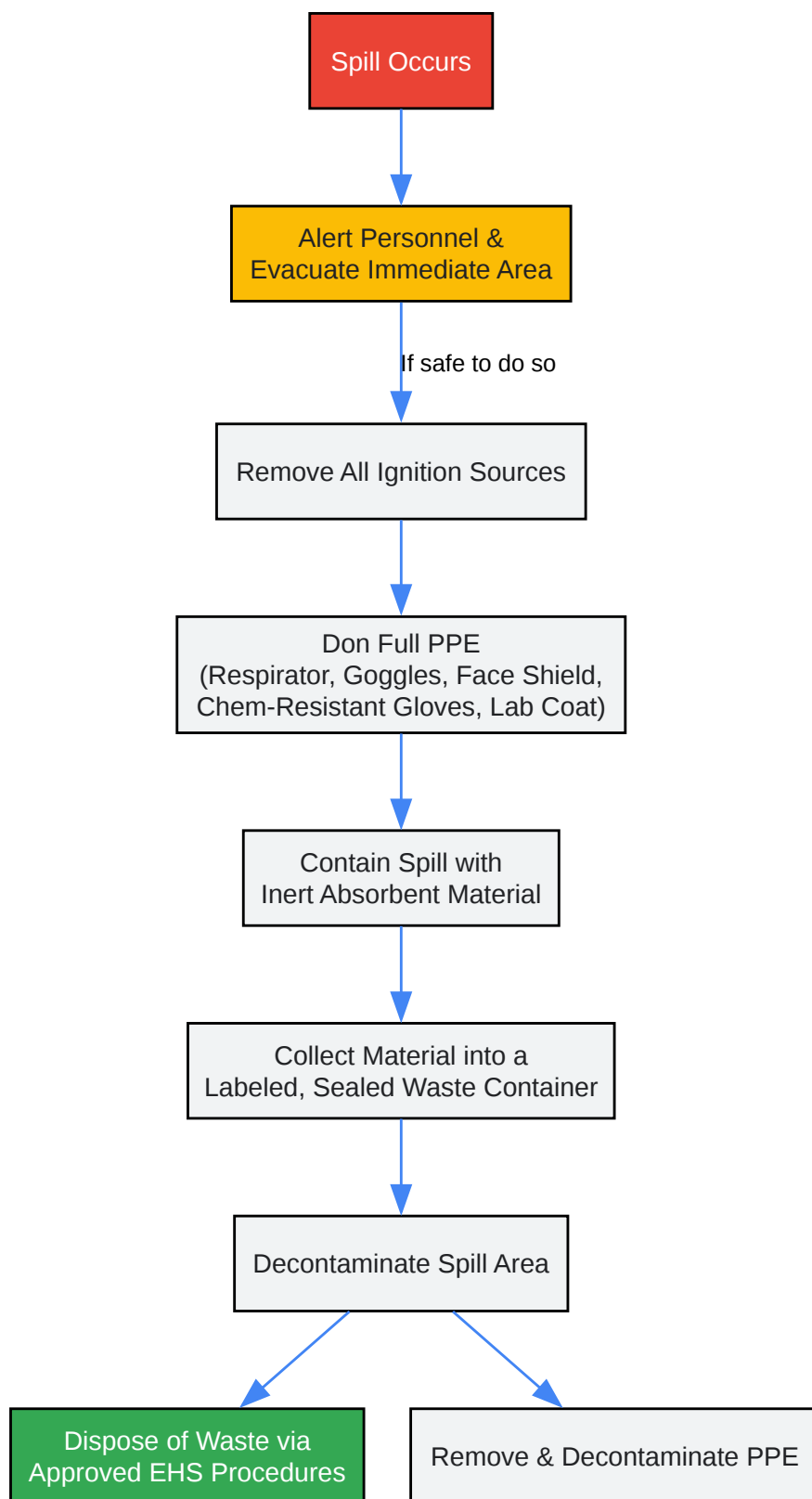
## Physicochemical Data

Property	Value
CAS Number	90389-84-7
Molecular Formula	C <sub>8</sub> H <sub>10</sub> FN[8]
Molecular Weight	139.17 g/mol
Appearance	Colorless to red to green clear liquid[8]
Boiling Point	183-184 °C
Density	1.015 - 1.05 g/mL at 25 °C[8]
Flash Point	66.7 °C (152.1 °F)
Refractive Index	n <sub>20</sub> /D 1.4990 - 1.5[8]
Storage Temperature	2 - 8 °C[8][9]

## Emergency First Aid Procedures

Immediate medical attention is required for all exposure routes.[5]

- Skin Contact: Immediately take off all contaminated clothing and footwear.[2] Flush the skin and hair with running water, using a safety shower if available, for at least 15-30 minutes.[2] Seek immediate medical attention.[2]
- Eye Contact: Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[2][5] If present, remove contact lenses, but only if it can be done easily by skilled personnel.[2] Transport to a hospital or doctor without delay.[2]
- Inhalation: Remove the affected person from the contaminated area to fresh air.[2] Keep the person warm and rested.[2] If breathing has stopped, apply artificial respiration.[2] Seek immediate medical attention.
- Ingestion: If swallowed, rinse the mouth with water.[3] Do NOT induce vomiting.[6] Never give anything by mouth to an unconscious person.[3] Call a physician or poison control center immediately.[6]



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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Fluoro-N-methylbenzylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151531#personal-protective-equipment-for-handling-3-fluoro-n-methylbenzylamine]

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